

Application Notes and Protocols for Preparing AC 187 Stock Solutions

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Compound of Interest

Compound Name: AC 187

Cat. No.: B549430

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Introduction

AC 187 is a potent and selective antagonist of the amylin receptor. It is a synthetic peptide that has been instrumental in studying the physiological roles of amylin, a pancreatic beta-cell hormone involved in glycemic control and energy homeostasis. Due to its antagonistic properties, **AC 187** is a valuable tool in research areas such as diabetes, obesity, and neurodegenerative diseases, where it has been shown to block amyloid β -induced neurotoxicity. Proper preparation of **AC 187** stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **AC 187** stock solutions.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **AC 187** are summarized in the table below.

Property	Value
Molecular Formula	$C_{127}H_{205}N_{37}O_{40}$
Molecular Weight	2890.19 g/mol
Appearance	Lyophilized white powder
Solubility	Soluble in water (enhanced by TFA salt) and DMSO. For hydrophobic peptides like AC 187, initial dissolution in DMSO is recommended. [1] [2] [3]
Recommended Solvents	Dimethyl sulfoxide (DMSO) for high-concentration stock solutions. Sterile water or PBS for working solutions.
Storage of Lyophilized Powder	Store at -20°C or -80°C for long-term stability. [4]
Stock Solution Storage	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.

Experimental Protocols

Materials

- Lyophilized **AC 187** peptide
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Protocol 1: Preparation of a 10 mM AC 187 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **AC 187** in DMSO.

1. Pre-Reconstitution Handling:

- Before opening, allow the vial of lyophilized **AC 187** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
- Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure all the lyophilized powder is at the bottom of the vial.[1]

2. Calculation of Required DMSO Volume:

- To prepare a 10 mM stock solution, the amount of DMSO to be added will depend on the mass of the lyophilized peptide provided by the manufacturer.
- Use the following formula to calculate the required volume of DMSO:

3. Reconstitution:

- Carefully add the calculated volume of anhydrous, sterile DMSO to the vial containing the lyophilized **AC 187**.
- Recap the vial securely and gently vortex or swirl the vial for 1-2 minutes until the peptide is completely dissolved.[5][6] A clear solution should be obtained.
- If complete dissolution is not achieved, sonication in a water bath for a few minutes can aid in dissolving the peptide.[1]

4. Aliquoting and Storage:

- Once the peptide is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes. This minimizes the number of freeze-thaw cycles.
- Label each aliquot clearly with the name of the compound, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 6 months). For short-term storage, -20°C is suitable for up to 1 month.

Protocol 2: Preparation of a Working Solution

This protocol describes the dilution of the high-concentration DMSO stock solution to a final working concentration in an aqueous buffer.

1. Determine the Desired Final Concentration and Volume:

- Decide on the final concentration of **AC 187** and the total volume of the working solution required for your experiment.

2. Calculation of Dilution:

- Use the $M_1V_1 = M_2V_2$ formula to calculate the volume of the stock solution needed:

3. Dilution Procedure:

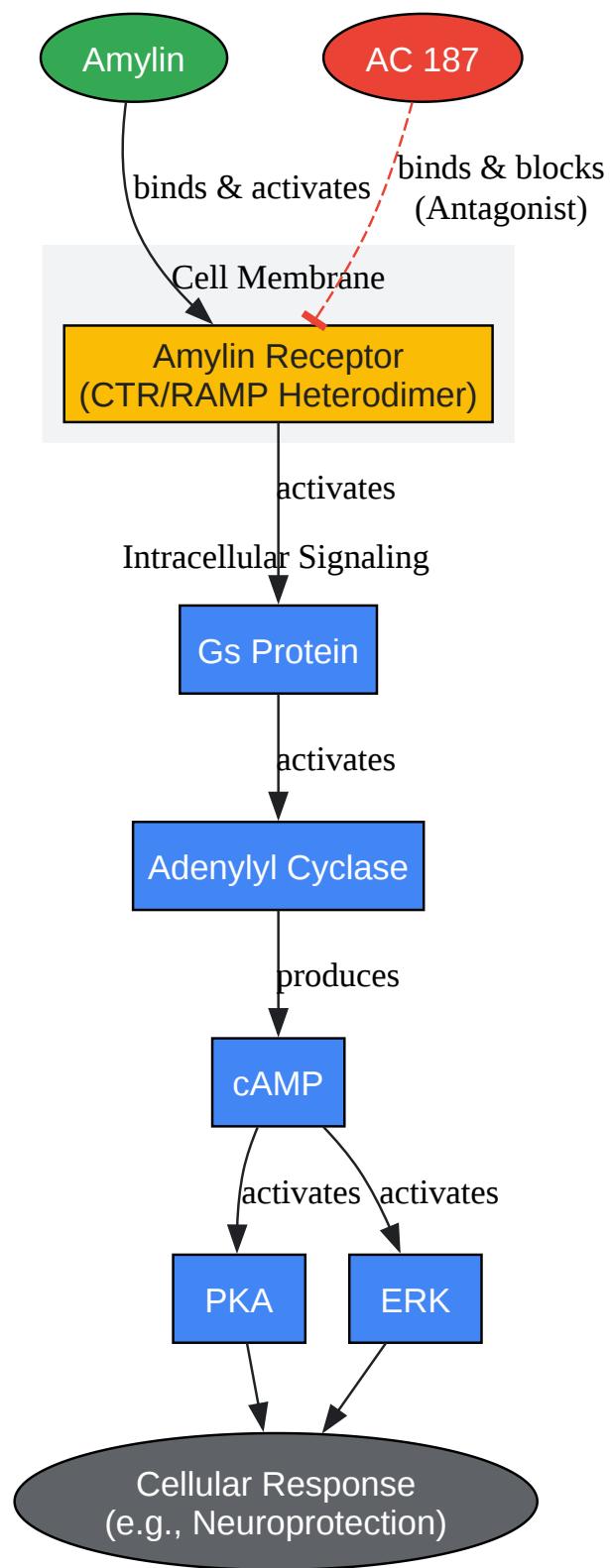
- Add the required volume of the aqueous buffer to a sterile tube.
- Add the calculated volume of the **AC 187** DMSO stock solution to the buffer.
- Gently mix the solution by pipetting up and down or by brief vortexing.
- The final concentration of DMSO in the working solution should be kept as low as possible (typically <0.5%) to avoid solvent-induced effects on cells or assays.^{[3][7]}

Mandatory Visualizations



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Caption: Workflow for preparing **AC 187** stock and working solutions.



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Caption: Amylin receptor signaling pathway and antagonism by **AC 187**.

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